

Basic Blue 54 chemical structure and formula

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Compound of Interest

Compound Name: *Basic Blue 54*

Cat. No.: *B078339*

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Chemical Structure and Identification

Basic Blue 54 is an organic compound identified by CAS Number 15000-59-6.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) The molecule consists of a cationic benzothiazolium-based azo structure with a methyl sulfate counter-ion. The core structure features a 2-[[4-(dimethylamino)phenyl]azo]-6-methoxy-3-methylbenzothiazolium cation.[\[5\]](#)[\[6\]](#)

The molecular formula of the complete salt is C₁₈H₂₂N₄O₅S₂, and its molecular weight is 438.52 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) The cationic portion of the molecule alone has a formula of C₁₇H₁₉N₄OS⁺ and a molecular weight of 327.424 g/mol .[\[7\]](#)[\[8\]](#)

References

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